

Morpholinium Bromide: Structural Dynamics, Synthesis, and Pharmaceutical Utility

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Compound of Interest

Compound Name: *Morpholine, hydrobromide*

CAS No.: 6377-82-8

Cat. No.: B1662019

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Executive Summary

Morpholinium bromide (CAS 6377-82-8; MW 168.03 g/mol) is the hydrobromide salt of morpholine, a heterocyclic amine widely utilized as a pharmacophore in medicinal chemistry.^[1] While often encountered as a stoichiometric byproduct in the N-alkylation of morpholine during drug synthesis, it has gained independent significance as a precursor for ionic liquids, a structural cation in low-dimensional perovskite materials, and a model system for studying hydrogen-bond networks in crystal engineering.

This technical guide provides a rigorous analysis of the physicochemical properties, synthesis protocols, and structural characterization of morpholinium bromide, tailored for applications in pharmaceutical process development and materials science.

Chemical Identity & Structural Analysis^{[3][4][5][6]}

Morpholinium bromide consists of a protonated morpholinium cation (

) and a bromide anion (

). The structure is defined by the chair conformation of the morpholine ring, with the nitrogen atom serving as the site of protonation.

Key Chemical Metrics

Property	Specification
IUPAC Name	Morpholin-4-ium bromide
Common Name	Morpholine hydrobromide
CAS Registry Number	6377-82-8
Molecular Formula	
Molecular Weight	168.03 g/mol
Appearance	White to off-white crystalline solid
Solubility	Highly soluble in water, methanol; sparingly soluble in acetone, ether
Melting Point	~190–195 °C (Decomposes)
SMILES	<chem>C1COCC[NH2+]</chem> 1.[Br-]

Crystal Structure & Hydrogen Bonding

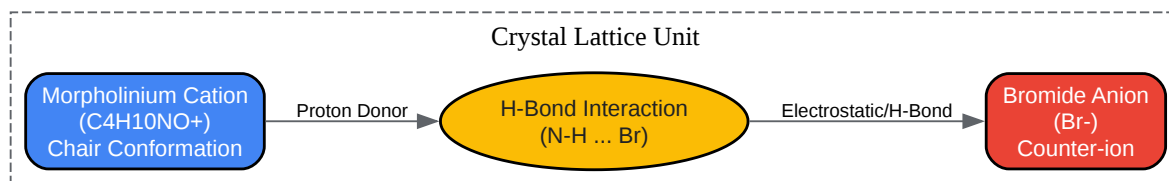
X-ray diffraction studies reveal that morpholinium bromide crystallizes in the monoclinic space group (

). The lattice is stabilized by a robust network of hydrogen bonds.

- **Conformation:** The morpholinium ring adopts a classic chair conformation to minimize 1,3-diaxial interactions.
- **Packing:** The bromide ions bridge morpholinium cations, forming infinite chains or sheets depending on the specific hydration state or solvent inclusion. This H-bonding capability makes it an excellent template for engineering supramolecular assemblies.

Structural Visualization

The following diagram illustrates the ionic association and the core pharmacophore structure.



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Figure 1: Ionic association in Morpholinium Bromide showing the protonated nitrogen donor and bromide acceptor.

Synthesis & Purification Protocols

In drug development, morpholinium bromide is frequently generated in situ or synthesized as a standard. The following protocol ensures high purity suitable for analytical referencing or crystallographic studies.

Synthesis Protocol: Neutralization Method

Objective: Synthesize high-purity morpholinium bromide from morpholine and hydrobromic acid.

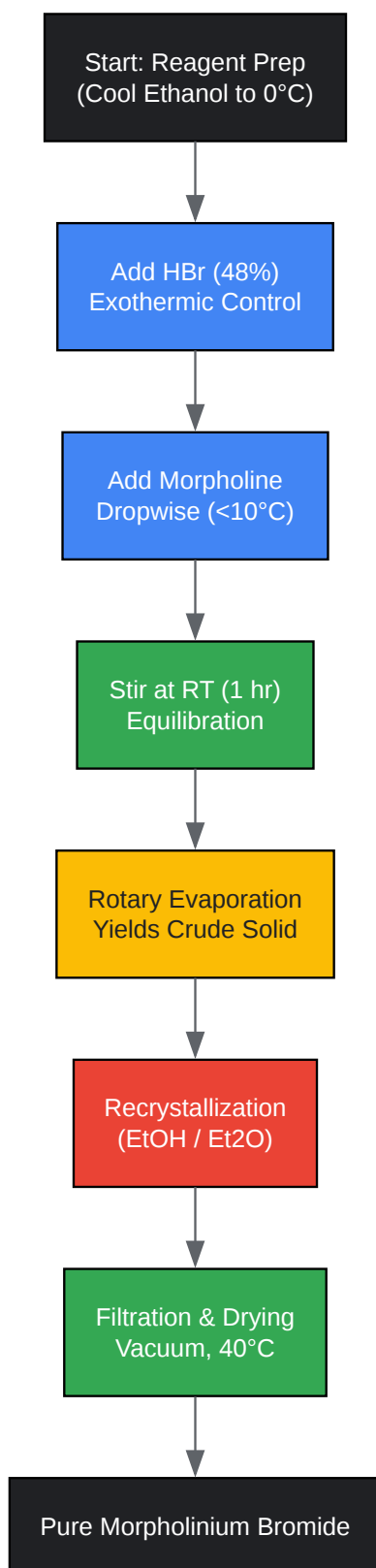
Reagents:

- Morpholine (Reagent Grade, >99%)
- Hydrobromic Acid (48% aq.^[2] solution)
- Ethanol (Absolute)
- Diethyl Ether (ACS Grade)

Step-by-Step Methodology:

- Preparation: Charge a 250 mL round-bottom flask with 100 mL of Ethanol. Cool to 0–5 °C using an ice bath.
- Acid Addition: Slowly add 0.1 mol of Hydrobromic acid (48%) to the ethanol with magnetic stirring. Caution: Exothermic.
- Amine Addition: Add 0.1 mol of Morpholine dropwise over 20 minutes. Maintain temperature <10 °C to prevent discoloration.
- Reaction: Allow the solution to warm to room temperature (RT) and stir for 1 hour. The salt may begin to precipitate.
- Concentration: Remove solvent under reduced pressure (Rotavap) at 50 °C until a viscous oil or white solid residue remains.
- Crystallization: Dissolve the residue in a minimum amount of hot ethanol (~60 °C). Add Diethyl Ether dropwise until turbidity is observed. Cool to 4 °C overnight.
- Isolation: Filter the white crystals, wash with cold ether, and dry under vacuum at 40 °C for 6 hours.

Process Workflow Diagram



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Figure 2: Step-by-step synthesis workflow for Morpholinium Bromide.

Pharmaceutical & Research Applications[2][3][8][9] Synthetic Intermediate & Byproduct Management

In medicinal chemistry, morpholine is often used as a nucleophile to introduce the morpholine ring (a solubility-enhancing pharmacophore) into a drug scaffold.

- **The Scenario:** When reacting morpholine (2 equivalents) with an alkyl bromide (), one equivalent acts as the nucleophile, and the second acts as a base to scavenge the HBr produced.
- **The Result:** This generates Morpholinium Bromide as an insoluble precipitate in non-polar solvents (e.g., Toluene, DCM).
- **Utility:** Understanding the solubility profile of morpholinium bromide is critical for workup strategies. It can be removed via simple filtration (if the product is soluble) or aqueous extraction (since the salt is water-soluble).

Ionic Liquids & Phase Transfer Catalysts

Quaternary derivatives, such as N-ethyl-N-methylmorpholinium bromide, are employed as Ionic Liquids (ILs).[1]

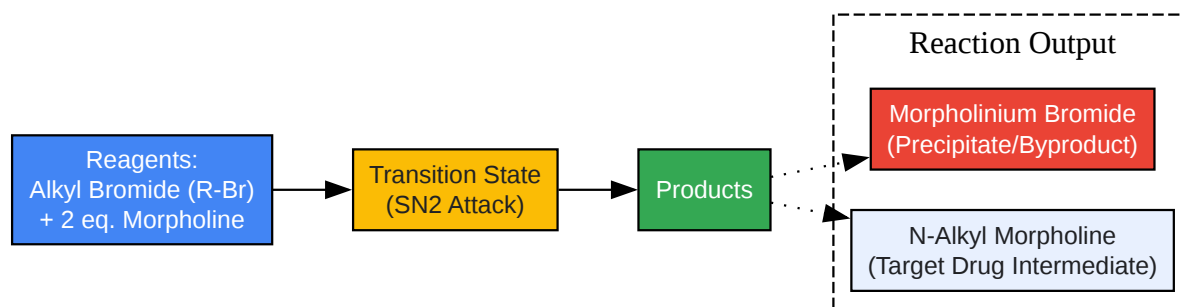
- **Green Chemistry:** These ILs serve as recyclable solvents for nucleophilic substitutions.
- **Electrochemistry:** Used as electrolytes due to their high thermal stability and conductivity.

Perovskite Solar Cells (PSC)

Recent material science research highlights morpholinium bromide as a bulky organic cation in 2D layered perovskites.

- **Function:** It acts as a spacer cation, improving the moisture stability of the perovskite crystal lattice compared to smaller cations like methylammonium.

Mechanistic Pathway: Byproduct Formation



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Figure 3: Formation of Morpholinium Bromide as a stoichiometric byproduct during drug synthesis.^[1]

Analytical Characterization

To validate the identity of Morpholinium Bromide, the following analytical signatures are diagnostic.

Proton NMR (¹H-NMR)

- Solvent:

or DMSO-

.

- Signals:

- ~3.1 ppm (m, 4H,

): Shifted downfield compared to free morpholine due to the positive charge.

- ~3.8 ppm (m, 4H,

): Characteristic ether linkage protons.

- ~8.5–9.0 ppm (br s, 2H,

): Broad singlet visible in DMSO-

; exchanges/disappears in

.

Infrared Spectroscopy (FT-IR)

- Broad Band ($3000\text{--}2800\text{ cm}^{-1}$): Strong

stretching vibrations characteristic of ammonium salts.

- 1100 cm^{-1} :

stretching of the ether ring.

Mass Spectrometry (ESI-MS)

- Positive Mode: Peak at m/z 88.07

. This corresponds to the protonated morpholinium cation (

).

- Negative Mode: Peak at m/z 79/81 corresponding to the Bromide isotopes (

and

).

References

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